

An In-depth Technical Guide to the Physicochemical Characteristics of 3,3-Diphenylpropylamine

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Compound of Interest

Compound Name: 3,3-Diphenylpropylamine

Cat. No.: B135516

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For Researchers, Scientists, and Drug Development Professionals

Abstract: This document provides a comprehensive technical overview of **3,3-Diphenylpropylamine**, a key chemical intermediate in organic synthesis and drug development. It details the compound's core physicochemical properties, spectral information, and established experimental protocols. Furthermore, this guide illustrates its synthetic pathways and role as a precursor to various biologically active molecules, offering valuable insights for professionals in research and pharmaceutical development.

Core Physicochemical Properties

3,3-Diphenylpropylamine is a chemical compound that typically appears as a white to off-white solid or a clear yellow liquid after melting.^[1] It is characterized by a propylamine group attached to two phenyl groups.^[1] The compound is sparingly soluble in water but shows solubility in organic solvents like DMSO and Methanol.^{[1][2][3]}

Quantitative physicochemical data for **3,3-Diphenylpropylamine** (CAS No: 5586-73-2) is summarized in the tables below for easy reference and comparison.

Table 1: General and Physical Properties

Property	Value	Source(s)
Molecular Formula	C ₁₅ H ₁₇ N	[1][4][5]
Molecular Weight	211.30 g/mol	[4][6][7]
Appearance	White to off-white solid; clear yellow liquid after melting.	[1][6]
Melting Point	24-31 °C; 58-60 °C (Varies by source)	[2][6][7][8]
Boiling Point	150 °C @ 2 Torr; 166 °C @ 2 mmHg	[2][6][8]
Density	1.0 ± 0.1 g/cm ³	[6]
Refractive Index (n _{20/D})	1.577 to 1.583	[6][7][9]
Flash Point	>110 °C (230 °F)	[7][8]

Table 2: Chemical and Computational Properties

Property	Value	Source(s)
pKa (Predicted)	9.91 ± 0.13	[1][2]
XLogP3	3.1 - 3.21	[4][6]
Hydrogen Bond Donor Count	1	[6]
Hydrogen Bond Acceptor Count	1	[6]
Rotatable Bond Count	4	[6]
Topological Polar Surface Area	26 Å ²	[4][6]

Spectral Information

Detailed spectral data is crucial for the structural confirmation and analysis of **3,3-Diphenylpropylamine**. Spectroscopic information for this compound is available across

various databases.

- Mass Spectrometry (MS): Electron ionization mass spectra are available through the NIST Mass Spectrometry Data Center.[\[5\]](#)[\[10\]](#)
- Infrared Spectroscopy (IR): Gas-phase IR spectrum data can be accessed via the NIST/EPA Gas-Phase Infrared Database.[\[5\]](#)
- Nuclear Magnetic Resonance (NMR) Spectroscopy: ¹H NMR and ¹³C NMR spectral data for **3,3-Diphenylpropylamine** have been documented.[\[4\]](#)[\[11\]](#)

Experimental Protocols & Methodologies

3,3-Diphenylpropylamine serves as a versatile starting material and intermediate in various chemical processes.

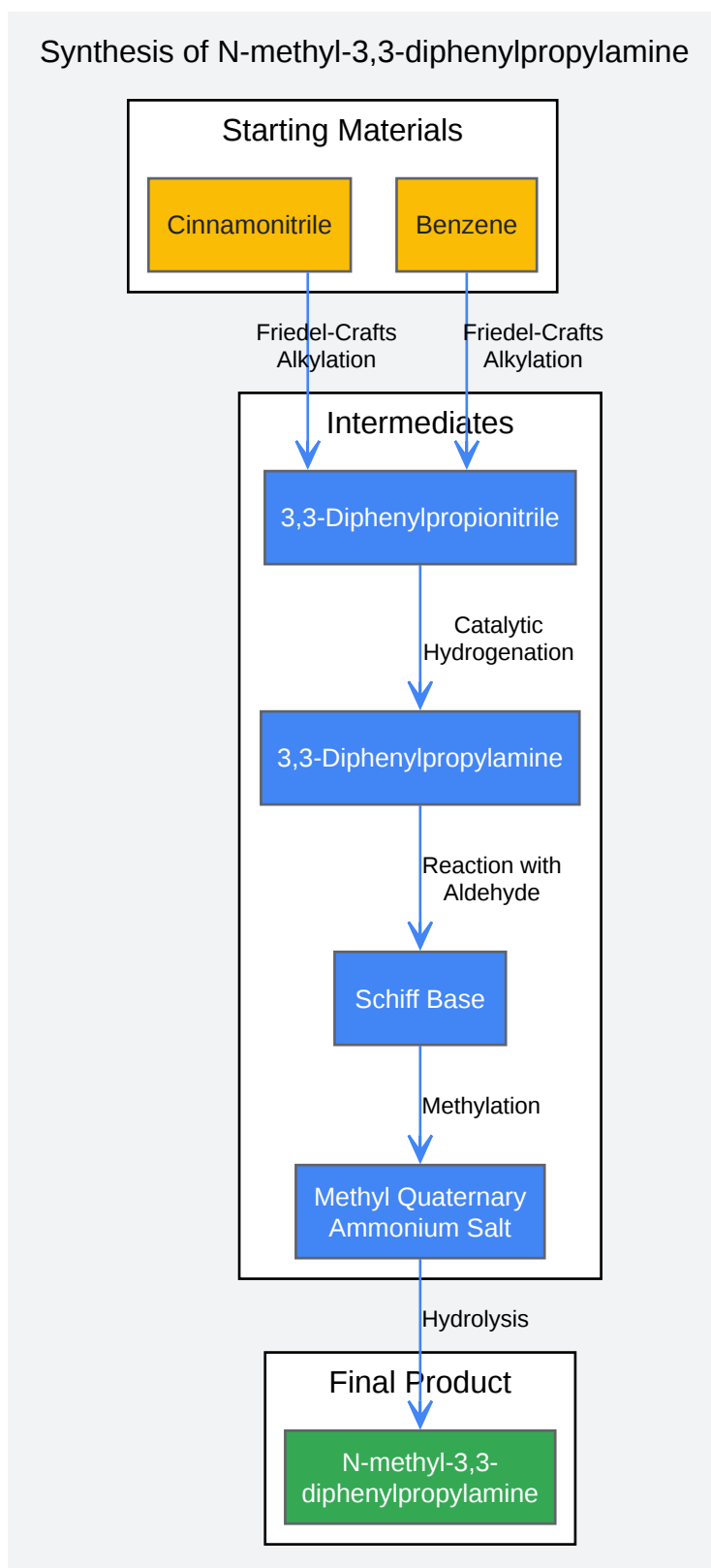
3.1. Synthesis of N-methyl-3,3-diphenylpropylamine

A common application of **3,3-Diphenylpropylamine** is as a precursor in the synthesis of its N-methylated derivative, a key intermediate for pharmaceuticals like Lercanidipine.[\[12\]](#)[\[13\]](#) The synthesis generally follows a multi-step process that begins with producing the **3,3-diphenylpropylamine** backbone.

Detailed Method:

- Friedel-Crafts Alkylation: The synthesis starts with the reaction of cinnamionitrile and benzene, catalyzed by a Lewis acid (e.g., aluminum trichloride), to produce 3,3-diphenylpropionitrile.[\[12\]](#)[\[13\]](#)
- Catalytic Hydrogenation: The resulting 3,3-diphenylpropionitrile is then converted to **3,3-diphenylpropylamine** via catalytic hydrogenation.[\[12\]](#)[\[13\]](#)
- Schiff Base Formation: The primary amine (**3,3-diphenylpropylamine**) is reacted with an aldehyde to form a Schiff base.[\[12\]](#)[\[13\]](#)
- Methylation and Hydrolysis: The Schiff base is subsequently methylated to yield a quaternary ammonium salt, which is then hydrolyzed to obtain the final product, N-methyl-**3,3-**

diphenylpropylamine.^[12]^[13] This final sequence of steps can often be performed in a "one-pot" process to simplify the operation.^[13]



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General synthesis workflow for N-methyl-3,3-diphenylpropylamine.

3.2. Application in Analytical Chemistry

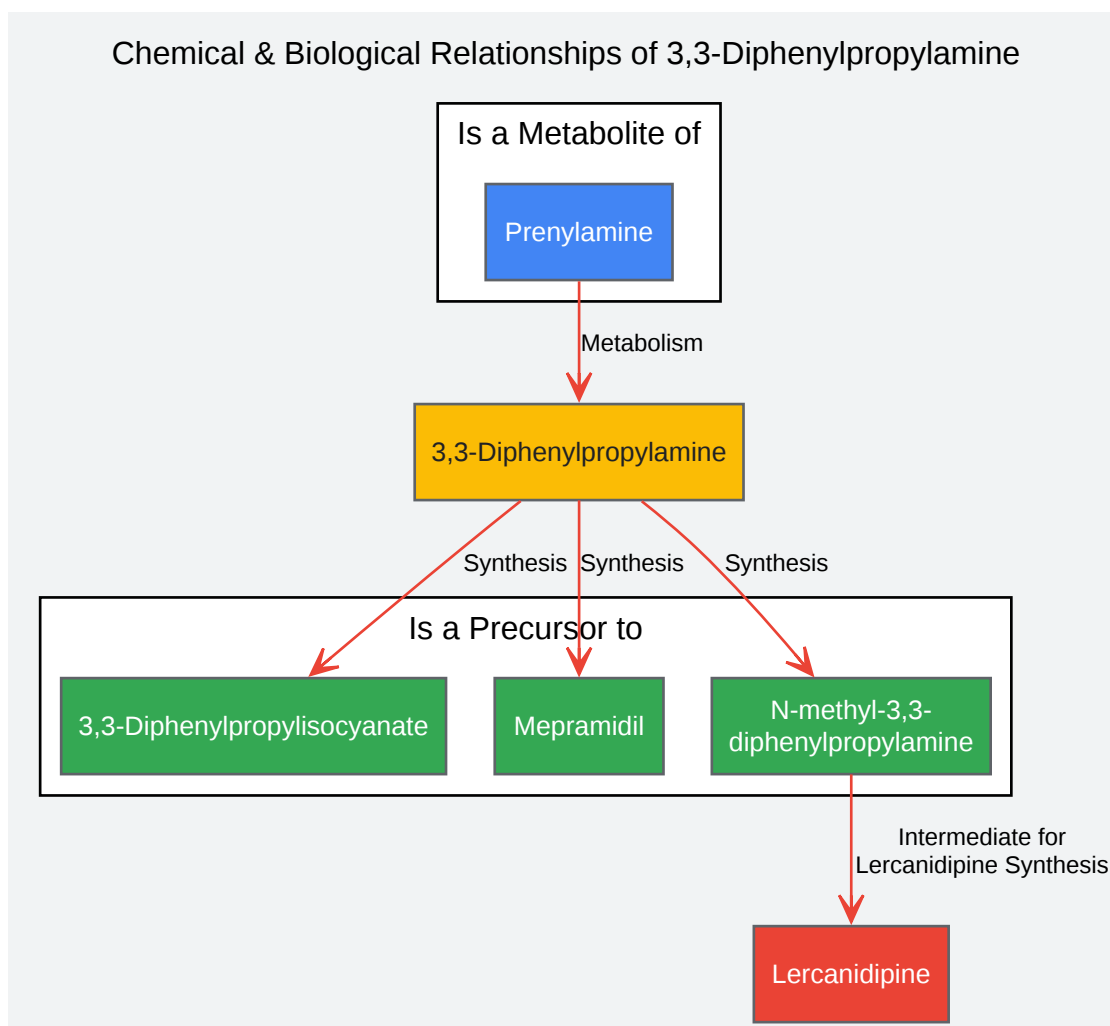
3,3-Diphenylpropylamine has been utilized as an internal standard in analytical methods. For instance, it was employed for the simultaneous determination of D- and L-modafinil in human plasma using a stereospecific high-performance liquid chromatographic (HPLC) method.[7][14]

General HPLC Protocol Outline:

- **Sample Preparation:** A specific volume of human plasma is treated to precipitate proteins.
- **Internal Standard Spiking:** A known concentration of **3,3-Diphenylpropylamine** (as the internal standard) is added to the sample.
- **Extraction:** The analytes and the internal standard are extracted from the plasma matrix using a suitable organic solvent (liquid-liquid extraction).
- **Chromatographic Separation:** The extracted sample is injected into an HPLC system equipped with a chiral column to separate the enantiomers of the target analyte.
- **Detection and Quantification:** The separated compounds are detected (e.g., by UV detector), and the concentration of the analyte is calculated based on the peak area ratio relative to the internal standard.

Biological & Chemical Significance

3,3-Diphenylpropylamine is not only a synthetic building block but also has relevance in biological contexts. It is a known metabolite of Prenylamine, a pharmaceutical agent.[6][14] Its primary significance in drug development lies in its role as a precursor or intermediate for synthesizing more complex, biologically active molecules.[1] For example, it is a starting reagent for producing 3,3-diphenylpropylisocyanate and is used in the synthesis of the drug Mepramidil.[3][7][14]



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